

4-Bromo-2-methylthiazole: A Comprehensive Technical Guide to Safety, Handling, and Properties

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Compound of Interest

Compound Name: 4-Bromo-2-methylthiazole

Cat. No.: B1272499

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Bromo-2-methylthiazole is a heterocyclic organic compound that serves as a valuable building block in various chemical syntheses. Its unique structure, featuring a thiazole ring substituted with both a bromine atom and a methyl group, makes it a versatile reagent in the development of pharmaceuticals, agrochemicals, and advanced materials. This technical guide provides in-depth information on the safety, handling, and material properties of **4-Bromo-2-methylthiazole** to ensure its safe and effective use in a laboratory setting.

Chemical and Physical Properties

A clear understanding of the physical and chemical properties of **4-Bromo-2-methylthiazole** is fundamental for its proper handling and use. The following table summarizes its key properties.

Property	Value	Reference(s)
CAS Number	298694-30-1	[1][2]
Molecular Formula	C4H4BrNS	[3][1]
Molecular Weight	178.05 g/mol	[1]
Appearance	Colorless to pale yellow liquid	
Boiling Point	125-127 °C	
Predicted Boiling Point	199.2 ± 13.0 °C	[4]
Density	1.65 g/mL at 20 °C	
Predicted Density	1.702 ± 0.06 g/cm ³	[4]
Solubility	Immiscible with water, soluble in polar organic solvents.	
Storage Temperature	Inert atmosphere, store in freezer, under -20°C.	[4]

Safety and Hazard Information

4-Bromo-2-methylthiazole is classified as a hazardous substance. Adherence to safety guidelines is crucial to minimize risks.

GHS Hazard Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for hazard communication.

Hazard Class	Category	GHS Hazard Statement	Reference(s)
Acute Toxicity, Oral	4	H302: Harmful if swallowed	[1][5]
Skin Corrosion/Irritation	2	H315: Causes skin irritation	[1][5]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage	[1][5]
Specific Target Organ Toxicity — Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation	[1][5]

Hazard and Precautionary Statements

Signal Word: Danger[1]

Hazard Statements:

- H302: Harmful if swallowed.[1][5]
- H315: Causes skin irritation.[1][5]
- H318: Causes serious eye damage.[1][5]
- H335: May cause respiratory irritation.[1][5]

Precautionary Statements:

- Prevention: P261, P264, P270, P271, P280
- Response: P301+P312, P302+P352, P304+P340, P305+P351+P338, P310, P330, P332+P313, P362
- Storage: P403+P233, P405

- Disposal: P501

Handling and Storage

Proper handling and storage procedures are essential to maintain the integrity of **4-Bromo-2-methylthiazole** and ensure the safety of laboratory personnel.

Safe Handling

- Ventilation: Use only in a well-ventilated area, preferably in a chemical fume hood.
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat. For operations with a risk of splashing, a face shield is recommended.
- Hygiene: Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in areas where the chemical is handled. Wash hands thoroughly after handling.
- Ignition Sources: Keep away from heat, sparks, and open flames.

Storage

- Container: Store in a tightly closed, original container. Amber glass bottles with PTFE-lined caps are recommended.
- Conditions: Store in a cool, dry, and well-ventilated place. For long-term storage, keeping it in a freezer at or below -20°C in an inert atmosphere is advised.^[4]
- Incompatible Materials: Store away from alkaline materials, strong oxidizing agents, and acids.

Emergency Procedures

In the event of an emergency, prompt and appropriate action is critical.

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention immediately.

- **Skin Contact:** In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops and persists.
- **Inhalation:** Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- **Ingestion:** Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention immediately.

Firefighting Measures

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- **Unsuitable Extinguishing Media:** Do not use a heavy water stream.
- **Specific Hazards:** Emits toxic fumes under fire conditions, including nitrogen oxides, sulfur oxides, and hydrogen bromide.
- **Protective Equipment:** Wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

- **Personal Precautions:** Evacuate personnel to a safe area. Wear appropriate personal protective equipment. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation.
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- **Methods for Cleaning Up:** Absorb with an inert dry material and place in an appropriate waste disposal container. Dispose of in accordance with local regulations.

Toxicological Information

The toxicological properties of **4-Bromo-2-methylthiazole** are not extensively studied. However, based on available data, it is considered to have moderate acute toxicity.

Toxicity Metric	Value	Reference(s)
LD50 (Oral)	~220 mg/kg	

Experimental Protocols and Applications

4-Bromo-2-methylthiazole is a key intermediate in the synthesis of various functional molecules. While detailed, step-by-step experimental protocols for specific industrial applications are proprietary and not publicly available, this section outlines the general synthetic strategies where this compound is utilized.

Synthesis of Dual Orexin Receptor Antagonists

Dual orexin receptor antagonists are a class of drugs used to treat insomnia. The synthesis of these complex molecules often involves the construction of a core scaffold to which various functional groups are attached. **4-Bromo-2-methylthiazole** can be used as a building block to introduce the 2-methylthiazole moiety into the final drug molecule. A general synthetic approach would involve a cross-coupling reaction, such as a Suzuki or Stille coupling, where the bromine atom on the thiazole ring is replaced by a bond to the core structure of the antagonist.

Fungicide Synthesis

In the agrochemical industry, thiazole derivatives are known to exhibit fungicidal activity. **4-Bromo-2-methylthiazole** can serve as a starting material for the synthesis of novel fungicides. The synthetic strategy would likely involve nucleophilic substitution or cross-coupling reactions at the bromine-substituted position to introduce other functional groups that enhance the fungicidal efficacy and spectrum of the final product.

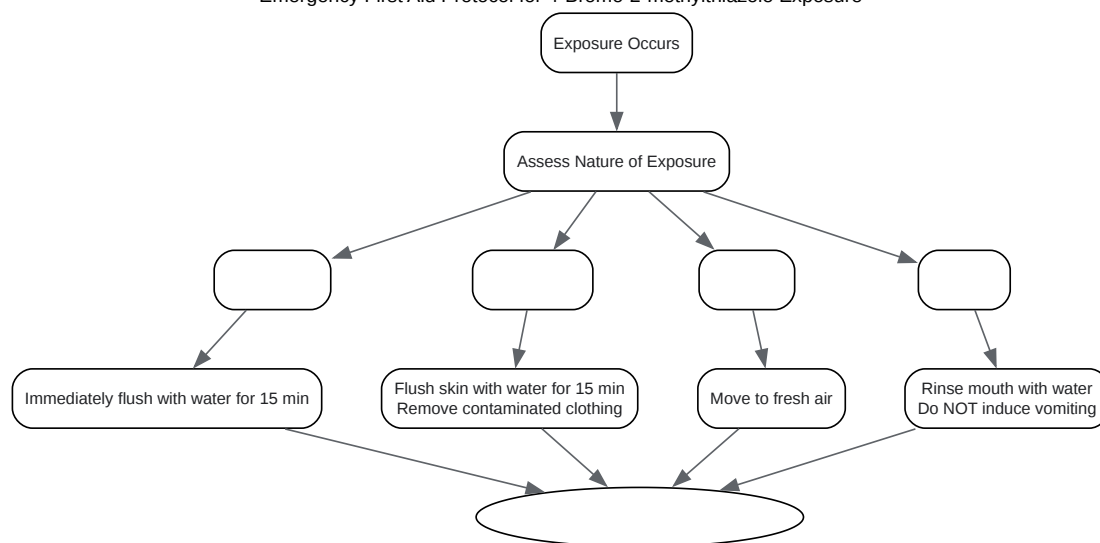
Preparation of Thiazole-Based Conducting Polymers

Thiazole-containing polymers are a class of conducting polymers with potential applications in organic electronics. The preparation of these materials can be achieved through the polymerization of thiazole-based monomers. **4-Bromo-2-methylthiazole** can be converted into a polymerizable monomer, for example, by introducing a polymerizable group via a cross-coupling reaction. The subsequent polymerization, often catalyzed by a transition metal complex, would yield the desired conducting polymer.

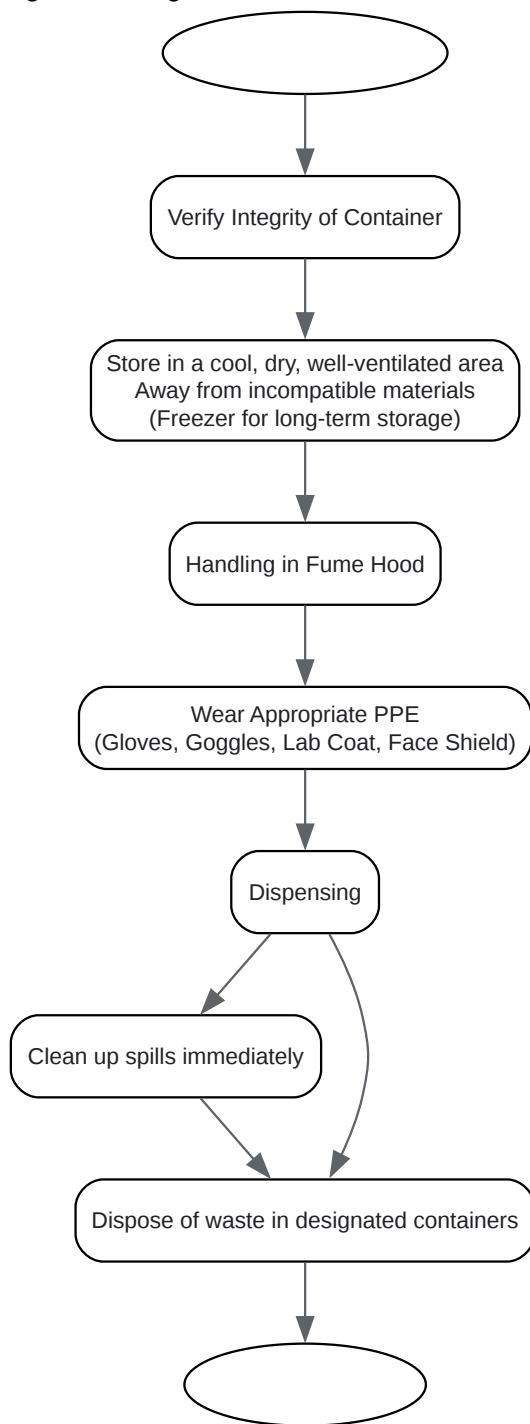
Visualized Logical Workflows

The following diagrams, created using Graphviz, illustrate key logical workflows for safety and experimental considerations.

Emergency First Aid Protocol for 4-Bromo-2-methylthiazole Exposure



Safe Handling and Storage Workflow for 4-Bromo-2-methylthiazole

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